

The Biological Function of 24:0 Lyso-PC: A Technical Guide

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Compound of Interest

Compound Name: 24:0 Lyso PC

CAS No.: 325171-59-3

Cat. No.: B3044044

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Abstract

Lysophosphatidylcholine (LPC), a class of bioactive lipid mediators, plays a crucial role in a multitude of cellular processes and has been implicated in the pathophysiology of various diseases. This technical guide focuses on a specific very long-chain species, 1-lignoceroyl-2-hydroxy-sn-glycero-3-phosphocholine, commonly known as 24:0 Lyso-PC or Lignoceroyl lysophosphatidylcholine. While research on the precise, direct functions of 24:0 Lyso-PC is ongoing, its role as a key biomarker in peroxisomal disorders is well-established. This document provides an in-depth overview of the known biological functions, metabolic pathways, and disease associations of 24:0 Lyso-PC, supported by quantitative data, experimental methodologies, and pathway diagrams to facilitate further research and drug development efforts.

Introduction to 24:0 Lyso-PC

24:0 Lyso-PC is a lysophospholipid distinguished by a saturated 24-carbon fatty acid (lignoceric acid) at the sn-1 position of the glycerol backbone.[1] Lysophosphatidylcholines are generally

found in small amounts in most tissues and are formed through the hydrolysis of phosphatidylcholine (PC).[1] They are recognized as important signaling molecules, influencing a wide range of biological activities from inflammation to cell proliferation.[2][3] The very long-chain nature of the acyl group in 24:0 Lyso-PC suggests a specialized role, particularly in the context of very long-chain fatty acid (VLCFA) metabolism.

Metabolic Pathways of 24:0 Lyso-PC

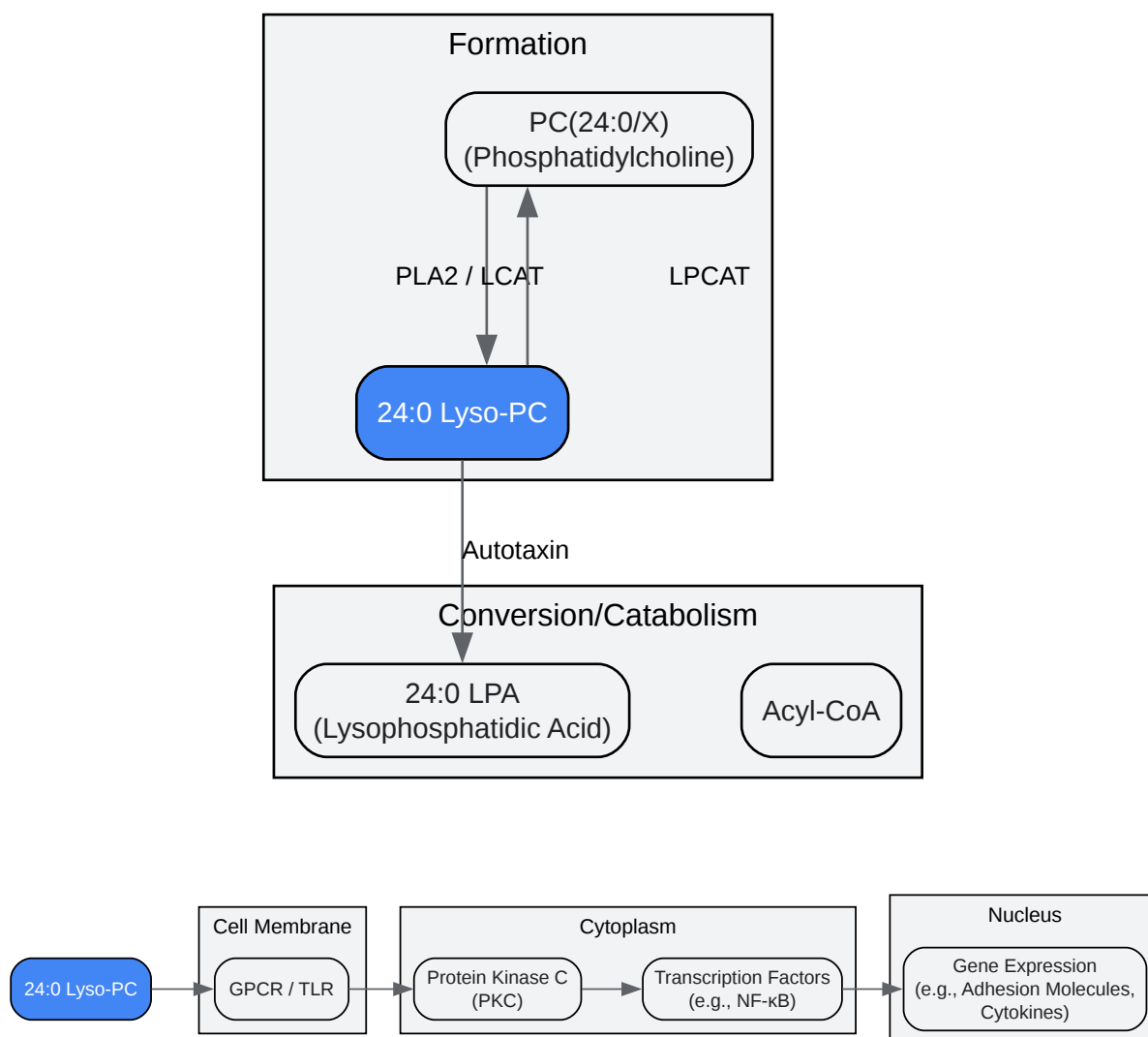
The metabolism of 24:0 Lyso-PC is integrated into the broader dynamics of glycerophospholipid metabolism, primarily involving its formation from its diacyl precursor and its subsequent conversion back to PC or to other signaling lipids.

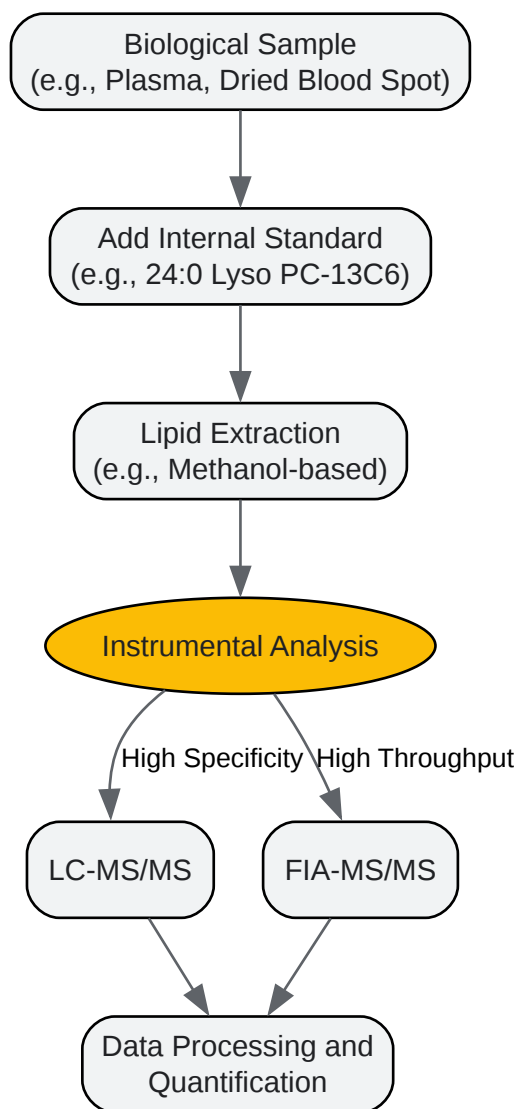
2.1. Formation of 24:0 Lyso-PC

24:0 Lyso-PC is primarily generated from phosphatidylcholine containing lignoceric acid (PC(24:0/X)) through the enzymatic action of phospholipase A2 (PLA2).[2][4] This process, known as the Lands cycle, is a continuous de-acylation and re-acylation cycle that regulates the molecular species of phospholipids.[5][6] Another key enzyme, lecithin-cholesterol acyltransferase (LCAT), contributes to the formation of LPCs in blood plasma by transferring a fatty acid from PC to cholesterol.[2]

2.2. Catabolism and Conversion of 24:0 Lyso-PC

Once formed, 24:0 Lyso-PC can be re-acylated back to PC by the action of lysophosphatidylcholine acyltransferases (LPCATs), completing the Lands cycle.[4][5] Alternatively, it can be further metabolized by autotaxin, a lysophospholipase D, to generate lysophosphatidic acid (LPA), another potent lipid signaling molecule.[5][7]





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